Technical Monograph: (4-Propoxy-phenyl)-acetic acid

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Compound of Interest	
Compound Name:	*(4-Propoxy-phenyl)-acetic acid*
CAS No.:	*26118-57-0*
Cat. No.:	*B2494813*

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High-Purity Synthesis, Characterization, and Biological Applications

Executive Summary

(4-Propoxy-phenyl)-acetic acid (CAS 26118-57-0) represents a critical pharmacophore in the development of non-steroidal anti-inflammatory drugs (NSAIDs) and kinase inhibitors. Structurally characterized by a lipophilic propoxy tail and a polar carboxylic head, it serves as a versatile amphiphilic intermediate. While historically associated with NSAID development (analogous to ibufenac and alclofenac), recent high-throughput screening has identified its utility as a scaffold for p38

mitogen-activated protein kinase (MAPK) inhibitors, relevant in oncology and autoimmune pathology.

This guide moves beyond standard catalog data, providing a self-validating synthetic workflow and analytical framework designed for high-reproducibility research environments.

Physicochemical Specifications

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The following data aggregates experimental values and high-confidence predictive models suitable for assay development.

Property	Value	Context/Notes
IUPAC Name	2-(4-propoxyphenyl)acetic acid	-
CAS Registry	26118-57-0	-
Molecular Formula	C H O	-
Molecular Weight	194.23 g/mol	-
Appearance	White to Off-white Crystalline Powder	Recrystallized from EtOH/Water
Melting Point	82–84 °C	Sharp range indicates high purity
Boiling Point	331.6 ± 17.0 °C	Predicted (760 Torr)
pKa (Acid)	4.45 ± 0.10	Carboxylic acid ionization
LogP	2.52	Moderate lipophilicity; good membrane permeability
Solubility	DMSO (>50 mg/mL), Ethanol, Methanol	Low aqueous solubility at neutral pH

High-Fidelity Synthesis Protocol

Methodology Rationale: Direct alkylation of 4-hydroxyphenylacetic acid often leads to competitive O-alkylation of the carboxylic acid (forming the ester) versus the phenol. To ensure regiospecificity and simplify purification, we employ a "Protect-Alkylate-Deprotect" strategy. This workflow guarantees the propoxy group attaches solely to the phenolic oxygen.

Phase 1: Methyl Ester Protection

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- Reagents: 4-Hydroxyphenylacetic acid (1.0 eq), Methanol (solvent/reactant), H

  SO

  (cat.).
- Procedure: Dissolve starting acid in Methanol (10 mL/g). Add conc. H

  SO

  (0.1 eq) dropwise. Reflux for 4 hours.
- Validation: TLC (Hexane:EtOAc 7:3) shows disappearance of the baseline acid spot and appearance of a higher R

  ester spot.

Phase 2: Williamson Ether Synthesis (The Critical Step)

This step introduces the propoxy chain. Anhydrous conditions are vital to prevent hydrolysis of the alkyl halide.

- Reagents: Methyl (4-hydroxyphenyl)acetate (from Phase 1), n-Propyl Bromide (1.2 eq), K

  CO

  (2.0 eq), Acetone (anhydrous).
- Protocol:
  - Suspend methyl ester and K

    CO

    in acetone.
  - Add n-Propyl bromide dropwise.
  - Reflux at 60 °C for 12 hours.

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- In-Process Check: Monitor by HPLC or TLC. The phenolic -OH is converted to the ether; the spot will shift to a higher R

  (more non-polar).

- Workup: Filter off inorganic salts (KBr, excess K

  CO

). Concentrate filtrate to yield the crude intermediate: Methyl (4-propoxyphenyl)acetate.

Phase 3: Saponification & Crystallization

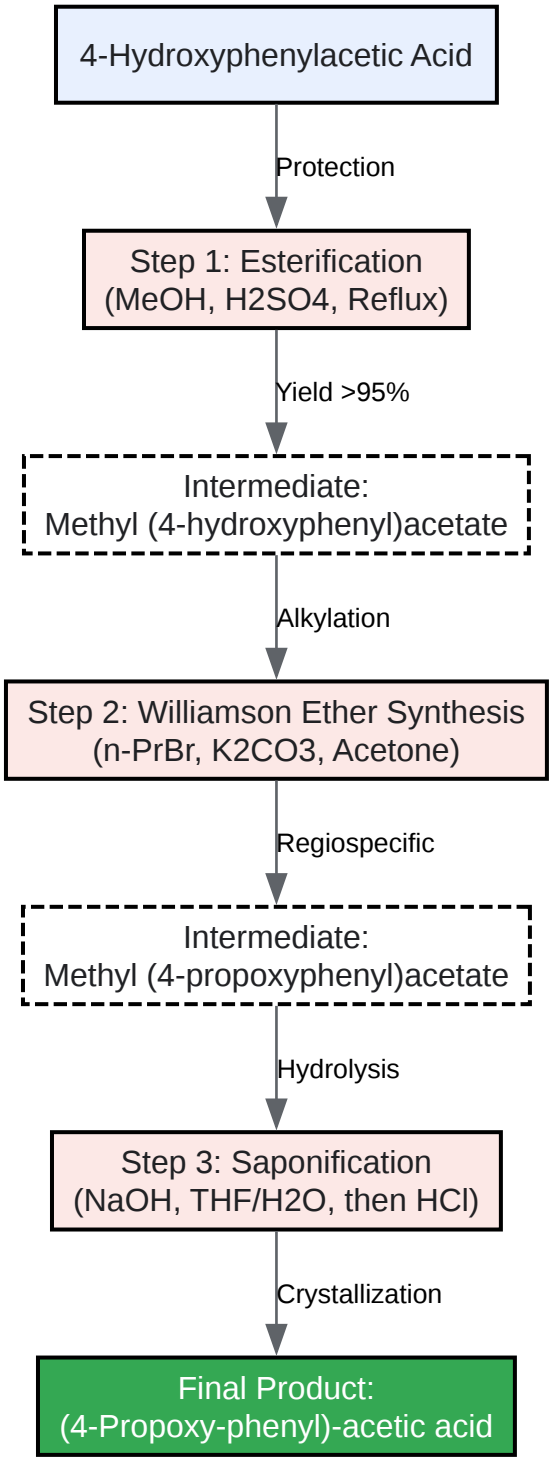
- Hydrolysis: Dissolve the crude intermediate in THF:Water (1:1). Add LiOH or NaOH (2.5 eq). Stir at RT for 2 hours.
- Acidification: Cool to 0 °C. Acidify with 1M HCl to pH 2.0. The product will precipitate as a white solid.
- Purification: Recrystallize from Ethanol/Water (1:5 ratio).
- Drying: Vacuum dry at 40 °C over P

  O

  .

Synthetic Workflow Diagram

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Figure 1: Step-wise synthetic pathway utilizing ester protection to ensure regiospecific O-alkylation.

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Analytical Validation

To certify the identity of the synthesized material, compare against these standard spectral markers.

Nuclear Magnetic Resonance (H NMR, 400 MHz, DMSO-d)

Shift (ppm)	Multiplicity	Integration	Assignment
12.20	Broad Singlet	1H	-COOH (Carboxylic Acid)
7.15	Doublet (Hz)	2H	Ar-H (meta to propoxy)
6.85	Doublet (Hz)	2H	Ar-H (ortho to propoxy)
3.88	Triplet (Hz)	2H	-O-CH -CH -
3.48	Singlet	2H	Ar-CH -COOH
1.72	Multiplet	2H	-CH -CH -CH
0.98	Triplet (Hz)	3H	-CH -CH

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Interpretation: The presence of the triplet at 0.98 ppm and 3.88 ppm confirms the propoxy chain. The broad singlet at 12.20 ppm confirms the free acid.

Biological Relevance: p38 MAPK Inhibition

While often used as a generic chemical building block, **(4-Propoxy-phenyl)-acetic acid** has shown specific activity as a scaffold for p38

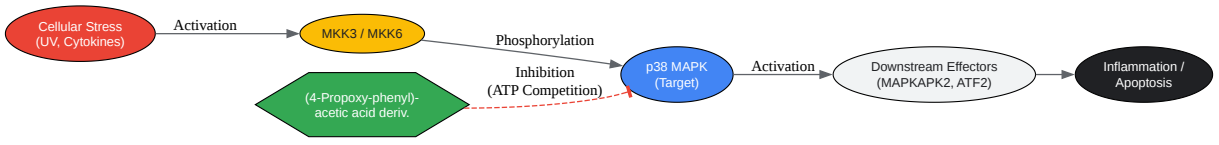
inhibitors. The p38 MAPK pathway is a central regulator of inflammatory cytokines (TNF-

, IL-1

).

Mechanism of Action: The carboxylic acid moiety typically forms hydrogen bonds with the ATP-binding pocket (specifically the hinge region residues), while the lipophilic propoxy tail occupies the hydrophobic pocket II, stabilizing the inactive conformation of the kinase.

Signal Transduction Pathway



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Figure 2: Schematic of p38 MAPK signaling cascade showing the intervention point of phenylacetic acid derivatives.

Safety & Handling (MSDS Summary)

Signal Word:WARNING

- Hazard Statements:

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- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[1]

- Precautionary Measures:
  - PPE: Nitrile gloves (0.11 mm thickness), safety goggles, and N95 particulate respirator are mandatory during synthesis.
  - Storage: Store at room temperature (15–25 °C) in a tightly sealed container. Hygroscopic; keep away from moisture.
- First Aid:
  - Eye Contact: Rinse cautiously with water for 15 minutes.[1] Remove contact lenses.[2][3]
  - Skin Contact: Wash with soap and water.[1][3] If irritation persists, seek medical advice.

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